Technical Guide: Sourcing and Utilizing Formoterol-D6 Fumarate in High-Sensitivity Bioanalysis

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Formoterol-D6 Fumarate*
Cat. No.:	*B1163125*

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Executive Summary

Formoterol Fumarate is a potent, long-acting

-adrenergic receptor agonist (LABA) extensively used in the management of asthma and COPD. Due to its high potency, therapeutic plasma concentrations are exceptionally low (often sub-pg/mL range), necessitating ultra-sensitive quantification methods.[1]

Formoterol-D6 Fumarate serves as the critical Stable Isotope Labeled (SIL) Internal Standard (IS) for these assays. By compensating for matrix effects, ionization suppression, and extraction variability in Liquid Chromatography-Tandem Mass Spectrometric (LC-MS/MS) workflows, it ensures the data integrity required for pharmacokinetic (PK) and therapeutic drug monitoring (TDM) studies.

This guide provides a technical analysis of commercial sourcing, chemical specifications, and a validated experimental framework for utilizing **Formoterol-D6 Fumarate** in regulated bioanalysis.

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Technical Rationale: The Necessity of Deuterated Standards

In quantitative LC-MS/MS, the "Matrix Effect"—the alteration of ionization efficiency by co-eluting endogenous components—is the primary source of analytical error.

Mechanism of Action

Formoterol-D6 is chemically identical to the analyte but differs in mass (typically +6 Da). It co-elutes (or elutes in immediate proximity) with Formoterol, experiencing the exact same ionization environment.

- Ionization Normalization: If matrix components suppress the signal of Formoterol by 20%, the Formoterol-D6 signal is suppressed by the same magnitude. The ratio of Analyte/IS remains constant, preserving accuracy.
- Extraction Recovery: Losses during Solid Phase Extraction (SPE) or Liquid-Liquid Extraction (LLE) are mirrored by the IS.

Isotope Effect Considerations

While Carbon-13 (

) and Nitrogen-15 (

) are ideal due to total co-elution, Deuterium (

or D) is more cost-effective. However, high deuterium counts (D6) can cause a slight retention time shift (the "Isotope Effect") on C18 columns, where the deuterated analog elutes slightly earlier than the non-deuterated analyte. This guide’s protocol mitigates this risk through optimized gradient elution.

Chemical Specifications & Stability

When sourcing **Formoterol-D6 Fumarate**, strict adherence to stoichiometry and isotopic purity is required to prevent "crosstalk" (unlabeled impurity contributing to the analyte signal).

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Parameter	Specification	Technical Note
Chemical Name	Formoterol-D6 Fumarate	Usually a 2:1 salt (2 Formoterol : 1 Fumarate)
Molecular Formula		Based on the di-salt stoichiometry.
Molecular Weight	~816.96 g/mol	Free base MW is ~350.4 (D6) vs 344.4 (Native).
CAS Number	43229-80-7 (Unlabeled Parent)	Specific D6 CAS varies by manufacturer; often listed as "N/A" or internal codes.
Isotopic Purity	98% D	Critical to minimize contribution to the M+0 (native) channel.
Chemical Purity	98%	HPLC purity.
Solubility	DMSO, Methanol	Sparingly soluble in water; requires organic co-solvent.
Storage	-20°C, Hygroscopic	Protect from light and moisture.

Supplier Landscape & Evaluation Matrix

The following entities are verified commercial suppliers of research-grade **Formoterol-D6 Fumarate**. Selection should be based on the provision of a comprehensive Certificate of Analysis (CoA) including H-NMR and Mass Spectral data.

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Supplier	Region	Product Code Examples	Key Features
Toronto Research Chemicals (TRC)	Canada/Global	F693402	High reliability; often distributed via LGC Standards.
Expert Synthesis Solutions (ESS)	Canada	ESS0296	Specializes in stable isotopes; typically high isotopic purity (>98% atom D).
Santa Cruz Biotechnology (SCBT)	USA/Global	sc-218524	Readily available stock; suitable for non-GLP exploratory work.
Simson Pharma	India	F310015	Cost-effective for bulk quantities; specializes in API impurities and standards.
Alsachim	Europe	(Check Catalog)	High-grade standards specifically for bioanalysis (Shimadzu Group).

Procurement Directive: Always request the Isotopic Distribution data. If the D0 (unlabeled) content is >0.5%, it may interfere with the Lower Limit of Quantification (LLOQ) in high-sensitivity assays.

Experimental Protocol: High-Sensitivity LC-MS/MS Workflow

Objective: Quantification of Formoterol in Human Plasma (LLOQ: 0.5 pg/mL). Safety Warning: Formoterol is a potent bronchodilator. Handle powder in a fume hood.

Reagent Preparation

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- Stock Solution (IS): Dissolve 1 mg **Formoterol-D6 Fumarate** in 10 mL Methanol (free base equivalent conc. ~85 µg/mL).
- Working Internal Standard (WIS): Dilute Stock to 10 ng/mL in 50:50 Methanol:Water.

Sample Extraction (MCX Solid Phase Extraction)

Due to the basicity of Formoterol (secondary amine), Mixed-Mode Cation Exchange (MCX) provides the cleanest extracts.

- Pre-treatment: 300 µL Plasma + 10 µL WIS + 300 µL 2% Formic Acid (aq). Vortex.
- Conditioning: 1 mL Methanol followed by 1 mL Water on MCX cartridge (30 mg).
- Loading: Load pre-treated sample.
- Wash 1: 1 mL 2% Formic Acid (removes acidic/neutral interferences).
- Wash 2: 1 mL Methanol (removes hydrophobic interferences).
- Elution: 2 x 250 µL 5% Ammonium Hydroxide in Methanol.
- Reconstitution: Evaporate to dryness (

  , 40°C). Reconstitute in 100 µL Mobile Phase.

LC-MS/MS Conditions

- Column: C18, 2.1 x 50 mm, 1.7 µm (e.g., Waters ACQUITY BEH or Phenomenex Kinetex).
- Mobile Phase A: 2 mM Ammonium Formate + 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 3.5 minutes.
- Flow Rate: 0.4 mL/min.

Mass Spectrometry Parameters (ESI Positive, MRM):

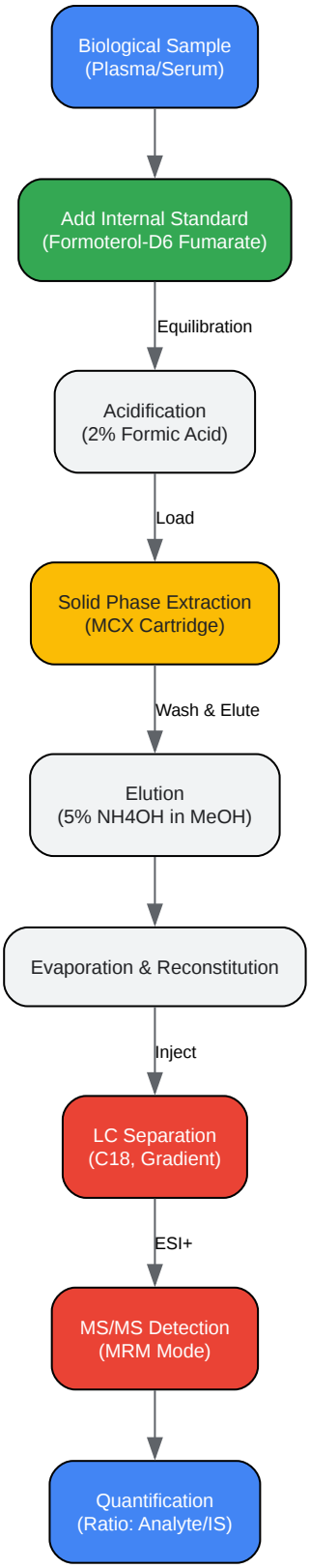
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Compound	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy (eV)	Dwell Time (ms)
Formoterol	345.2 ( )	149.1	28	100
Formoterol-D6	351.2 ( )	155.1	28	100

Note: The transition 345->149 corresponds to the cleavage of the methoxyphenyl-isopropyl moiety. The D6 label is typically located on this fragment, shifting it to 155.

Workflow Visualization

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Figure 1: Optimized Bioanalytical Workflow for Formoterol Quantification using D6-Internal Standard.

Validation & Quality Control

To ensure the trustworthiness of the assay, the following validation parameters must be met (per FDA/EMA Bioanalytical Method Validation Guidelines):

- Selectivity: Inject a blank plasma sample spiked only with Formoterol-D6. Monitor the Formoterol (345->149) channel.[2] Any signal here indicates isotopic impurity (crosstalk) and must be <20% of the LLOQ response.
- Matrix Factor: Compare the peak area of Formoterol-D6 spiked into extracted blank plasma vs. neat solution. The Matrix Factor (MF) should be consistent (CV <15%) across different donor lots.
- Cross-Signal Contribution: Inject a high concentration ULOQ (Upper Limit of Quantification) sample of Formoterol (non-labeled). Monitor the D6 channel. Signal must be <5% of the IS response.[3]

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